

A Comprehensive Technical Guide to the Physicochemical Properties of Cesium Permanganate

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Compound of Interest

Compound Name: *Permanganic acid (HMnO₄), cesium salt*

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This technical guide provides an in-depth overview of the core physicochemical properties of cesium permanganate (CsMnO₄), a compound of interest in various scientific and research applications. This document outlines its molar mass and density, supported by detailed experimental protocols and logical workflow visualizations to ensure clarity and reproducibility.

Core Physicochemical Data

The fundamental quantitative properties of cesium permanganate are summarized in the table below for ease of reference and comparison.

Property	Value	Units
Chemical Formula	CsMnO ₄	-
Molar Mass	251.84	g/mol
Density	3.6	g/cm ³ [1]
Appearance	Purple crystals[1]	-

Molar Mass Determination

The molar mass of cesium permanganate (CsMnO_4) is calculated based on the atomic masses of its constituent elements: Cesium (Cs), Manganese (Mn), and Oxygen (O).

- Atomic Mass of Cesium (Cs): 132.91 g/mol
- Atomic Mass of Manganese (Mn): 54.94 g/mol
- Atomic Mass of Oxygen (O): 16.00 g/mol

The molar mass is calculated as follows:

$$\text{Molar Mass} = (1 \times \text{Atomic Mass of Cs}) + (1 \times \text{Atomic Mass of Mn}) + (4 \times \text{Atomic Mass of O})$$
$$\text{Molar Mass} = (1 \times 132.91) + (1 \times 54.94) + (4 \times 16.00) \quad \text{Molar Mass} = 132.91 + 54.94 + 64.00$$
$$\text{Molar Mass} = 251.85 \text{ g/mol}$$

This calculated value is consistent with experimentally determined and published values.[\[2\]](#)[\[3\]](#)
[\[4\]](#)

Density Determination: Experimental Protocol

The density of a solid, crystalline compound such as cesium permanganate can be accurately determined using the liquid displacement method. This protocol is based on Archimedes' principle.

Objective: To determine the density of solid cesium permanganate crystals.

Materials and Equipment:

- Analytical balance (accurate to ± 0.001 g)
- Graduated cylinder (10 mL or 25 mL)
- Beaker
- Deionized water (or another liquid in which CsMnO_4 is insoluble and does not react)

- Cesium permanganate crystals
- Spatula
- Wash bottle

Methodology:

- Mass Measurement:

1. Carefully weigh a sample of dry cesium permanganate crystals using an analytical balance.
2. Record the mass as m .

- Initial Volume Measurement:

1. Add a known volume of deionized water to a graduated cylinder. The volume should be sufficient to fully submerge the crystals.
2. Record this initial volume as V_1 .

- Volume Displacement Measurement:

1. Carefully add the weighed cesium permanganate crystals to the graduated cylinder. Ensure all crystals are fully submerged and that no air bubbles are trapped.
2. Gently tap the cylinder to dislodge any air bubbles.
3. Record the new volume of the water with the submerged crystals as V_2 .

- Density Calculation:

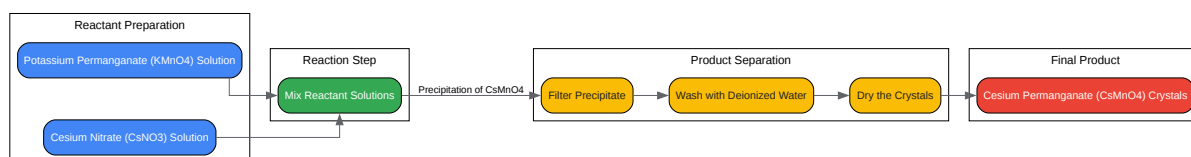
1. The volume of the cesium permanganate crystals (V) is the difference between the final and initial volume readings: $V = V_2 - V_1$
2. The density (ρ) of cesium permanganate is then calculated using the formula: $\rho = m / V$

Safety Precautions:

- Wear appropriate personal protective equipment (PPE), including safety goggles and gloves.
- Handle cesium permanganate with care, as it is an oxidizing agent.
- Dispose of all chemical waste in accordance with institutional and regulatory guidelines.

Synthesis of Cesium Permanganate: Experimental Workflow

The synthesis of cesium permanganate can be achieved through a precipitation reaction between potassium permanganate (KMnO_4) and cesium nitrate (CsNO_3). The following diagram illustrates the logical workflow for this experimental procedure.^[1]



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Caption: Workflow for the synthesis of cesium permanganate.

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